Application Note: Structural Determination of Himbosine via X-Ray Crystallography

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Compound of Interest

Compound Name:	*Himbosine*
CAS No.:	*15448-14-3*
Cat. No.:	*B579147*

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Abstract

This application note details the rigorous protocol for the isolation, crystallization, and structural determination of **Himbosine** (

), a complex hexacyclic alkaloid derived from Galbulimima belgraveana.[1] While historically significant for establishing the stereochemical baseline of the Galbulimima alkaloid family, **Himbosine** remains a challenging target due to its dense stereocenters and ester-rich cage structure.[2] This guide provides a modernized workflow combining High-Performance Liquid Chromatography (HPLC) purification with heavy-atom derivatization (hydrobromide salt formation) to ensure unambiguous absolute configuration assignment using anomalous dispersion.

Introduction & Chemical Context

Himbosine is a Class II Galbulimima alkaloid.[1][2] Unlike its congener Himbacine (a potent muscarinic receptor antagonist), **Himbosine** features a highly oxygenated, cage-like hexacyclic core.[1][2] Its structure determination is critical not only for natural product inventory but for resolving the "stereochemical drift" often seen in historical assignments of this family.[2]

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The Stereochemical Challenge

Himbosine contains multiple chiral centers (

).[1][2] Early structural assignments often relied on degradation studies which can invert stereocenters.[1][2] X-ray crystallography remains the gold standard for this molecule because:

- Absolute Configuration: It definitively resolves the specific enantiomer (e.g., 2S vs 2R) which dictates biological activity.[1][2]
- Ester Geometry: It accurately maps the orientation of the three acetoxy and one benzoyloxy groups, which are prone to disorder.[2]

Phase 1: Sample Preparation & Purification

Objective: Obtain >99% pure **Himbosine** for crystallization.[1][2] Impurities >1% often poison crystal growth.[1][2]

Extraction Logic

Crude alkaloid fractions from G. belgraveana bark are complex mixtures. **Himbosine** is often a minor constituent compared to Himbacine.[1][2] We utilize a pH-modulated extraction followed by reverse-phase HPLC.[1][2]

Purification Protocol

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Step	Parameter	Specification	Causality/Notes
1. Acid Extraction	Solvent	0.5M	Protonates the tertiary amine, solubilizing alkaloids into the aqueous phase while leaving neutral lipids in the organic bark residue.
2.[2] Basification	pH Target	pH 9.5 ( )	Deprotonates the amine to free base form, precipitating the alkaloids for organic extraction ( ).[1][2]
3. Prep-HPLC	Column	C18 Semi-Prep ( )	Stationary phase selection for polar/non-polar discrimination of esterified alkaloids.
4.[1][2] Mobile Phase	Gradient	(+0.1% TFA)	Gradient: 20% to 80% MeCN over 40 mins. [1][2] Himbosine typically elutes after Himbacine due to higher oxygenation/polarity.
5.[1][2] Lyophilization	Temp/Press	-50°C / 0.05 mbar	Removes solvent without thermal degradation of the sensitive ester linkages.[1][2]

Phase 2: Crystallization Strategy

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Objective: Grow single crystals suitable for diffraction (

mm).

The Heavy Atom Advantage (Hydrobromide Salt)

While the free base can crystallize, it contains only light atoms (C, H, N, O), making absolute structure determination via anomalous scattering difficult with standard Molybdenum (

) radiation.[1] Recommendation: Generate the Hydrobromide (HBr) salt.

- Mechanism: The Bromine atom (

) provides a strong anomalous signal (

  at

  ), allowing for unambiguous Flack parameter calculation.[1][2]

Crystallization Protocol (Vapor Diffusion)

Method: Sitting Drop Vapor Diffusion (preferred over evaporation to control kinetics).[1][2]

- Stock Solution: Dissolve 5 mg purified **Himbosine** in 200

  Methanol.
- Salt Formation: Add 1.05 equivalents of dilute aqueous HBr. Vortex gently.
- Setup:
  - Reservoir: 500

    Acetone:Diethyl Ether (1:1 ratio).[1][2]
  - Drop: 1

    Protein/Salt solution + 1

    Reservoir solution.
- Incubation: 18°C in a vibration-free environment.

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- Observation: Crystals typically appear as prisms within 3-7 days.[1][2]

Alternative Solvent Systems:

- System A: Ethanol/Water (Slow evaporation) - Yields hydrated forms.[1][2]
- System B: Acetone/Hexane (Vapor diffusion) - Good for free base.[1][2]

Phase 3: Data Collection & Processing

Objective: Collect high-redundancy data to resolve the anomalous signal.

Beamline / Instrument Configuration

- Source: Microfocus Sealed Tube (

  ,

  Å) or Synchrotron.[1][2]

  - Note:

    is acceptable for the free base to maximize oxygen anomalous signal, but absorption corrections become critical.[1][2]

- Detector: Hybrid Photon Counting (HPC) detector (e.g., EIGER/PILATUS) for noise-free dynamic range.[1][2]
- Temperature:100 K (Cryo-cooling is mandatory to reduce thermal motion of the flexible ester side chains).[1][2]

Collection Strategy

- Resolution: Aim for 0.75 Å or better (SHELDRIK criterion for atomicity).
- Completeness: >99%.
- Redundancy: >6x (Critical for accurate intensity statistics to determine absolute configuration).

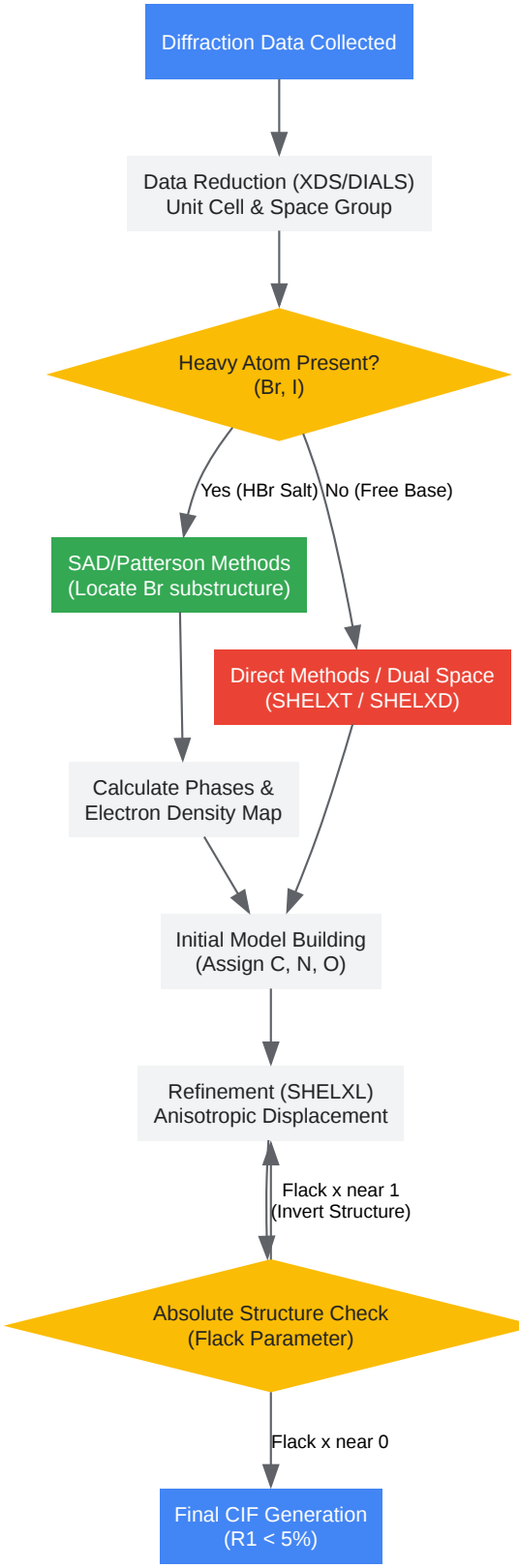
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- Scan Width: 0.5° per frame to minimize reflection overlap.

Phase 4: Structure Solution & Refinement Workflow[1][2]

The following diagram illustrates the decision logic for solving the **Himbosine** structure, specifically addressing the pathway for Salt vs. Free Base.

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Figure 1: Decision tree for **Himbosine** structure solution. The presence of Bromine (Path A) allows for classical heavy-atom phasing, while the Free Base (Path B) relies on modern dual-space direct methods.[1]

Refinement Specifics (SHELXL)

- Disorder: The benzoyloxy group at C-1 often shows rotational disorder.[1][2] Use PART instructions and EADP constraints if necessary.
- Hydrogen Atoms: Place geometrically (HFIX) but allow methyl groups to rotate (HFIX 137) to find the best electron density fit.
- Validation:
  - Flack Parameter (

    ):
    - : Correct absolute configuration.
    - : Inverted structure (flip coordinates).
    - : Racemic twin (unlikely for natural product, implies synthesis error or racemization).[1][2]

References

- Binns, S. V., et al. (1965).[1][2] "The constituents of Galbulimima belgraveana F. Muell. The structure of **himbosine**." Journal of the Chemical Society.[2] [1][2]
  - Foundational text establishing the initial hydrobromide crystal structure.
- Willis, A. C., et al. (2006).[1][2][3] "The Absolute Stereochemistry of the Galbulimima Alkaloids." Australian Journal of Chemistry.[2][3] [1][2]
  - Critical update correcting the absolute configuration of the family based on modern X-ray analysis.

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- Sheldrick, G. M. (2015).[1][2] "Crystal structure refinement with SHELXL." Acta Crystallographica Section C.
  - The standard protocol for small molecule refinement.
- Parsons, S., et al. (2013).[1][2] "Use of anomalous dispersion to establish absolute configuration."[2][4] Acta Crystallographica Section B.
  - Methodological basis for using anomalous scattering (Flack parameter) in light atom/salt structures.[1][2]

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. Yohimbine | C21H26N2O3 | CID 8969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Identification of Photocatalytic Alkaloids from Coptidis Rhizome by an Offline HPLC/CC/SCD Approach - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Structural Determination of Himbosine via X-Ray Crystallography]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579147/docs#application-note-structural-determination-of-himbosine-via-x-ray-crystallography]

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